

Personal protective equipment for handling 5-Chloropyridine-2,3-diamine

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Compound of Interest

Compound Name: 5-Chloropyridine-2,3-diamine

Cat. No.: B1270002

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Essential Safety and Handling Guide for 5-Chloropyridine-2,3-diamine

This guide provides crucial safety and logistical information for the handling and disposal of **5-Chloropyridine-2,3-diamine**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is vital for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Identification and Precautions

5-Chloropyridine-2,3-diamine is a chemical that requires careful handling due to its potential health hazards. Based on data for structurally similar compounds, it should be treated as harmful if swallowed, in contact with skin, or if inhaled.^{[1][2][3]} It is also known to cause skin and serious eye irritation.^{[1][2][4][5]} Furthermore, it may cause respiratory irritation.^{[1][2][5]}

Hazard Statements:

- Harmful if swallowed.^{[1][2][4]}
- Harmful in contact with skin.^[1]
- Causes skin irritation.^{[1][4][5]}
- Causes serious eye irritation.^{[1][5]}

- Harmful if inhaled.[1]
- May cause respiratory irritation.[1][2][5]

Immediate medical attention is required in case of accidental exposure.[6]

Quantitative Data

Specific occupational exposure limits for **5-Chloropyridine-2,3-diamine** have not been established. In the absence of specific data, it is crucial to handle the compound with care, minimizing exposure through the engineering controls and personal protective equipment outlined below.

Parameter	Value	Source
Melting Point	170-175 °C	[3]
Flash Point	Not applicable	[3]
GHS Hazard Codes	H302, H312, H332, H315, H317, H319, H335	[3]

Operational Plan: Handling Procedures

A systematic approach is essential when working with **5-Chloropyridine-2,3-diamine** to ensure the safety of all laboratory personnel.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area.[5][7][8] A certified chemical fume hood is required to minimize the inhalation of dust or vapors.
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4][5][7][8]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory.

- **Eye and Face Protection:** Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[5][7][8] A face shield should be worn over safety glasses if there is a risk of splashing.[9]
- **Hand Protection:** Wear appropriate chemical-resistant gloves to prevent skin exposure.[4][7][8][10] Disposable nitrile gloves can provide short-term protection, but it is advisable to consult the glove manufacturer's resistance guide for specific chemicals.[9] Gloves must be inspected before use and changed immediately upon contamination.[9]
- **Protective Clothing:** A laboratory coat must be worn and fully buttoned.[9] For handling larger quantities, chemical-resistant clothing is recommended.[10] Long pants and closed-toe, closed-heel shoes are mandatory.[9]
- **Respiratory Protection:** If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH or European Standard EN 149 approved respirator is required.[4][6] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88 standards should be in place.[8]

Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn. The chemical fume hood should be operational, and the work area decontaminated.
- **Weighing and Transfer:** Conduct all weighing and transfer operations within the fume hood to contain any dust. Avoid the formation of dust and aerosols.[11]
- **During Use:** Do not eat, drink, or smoke when using this product.[2][4][7] Avoid contact with skin, eyes, and clothing.[8]
- **Post-Handling:** Wash hands and any exposed skin thoroughly after handling.[4][5][7] Remove contaminated clothing and wash it before reuse.[4][8]

Disposal Plan

Proper disposal of **5-Chloropyridine-2,3-diamine** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

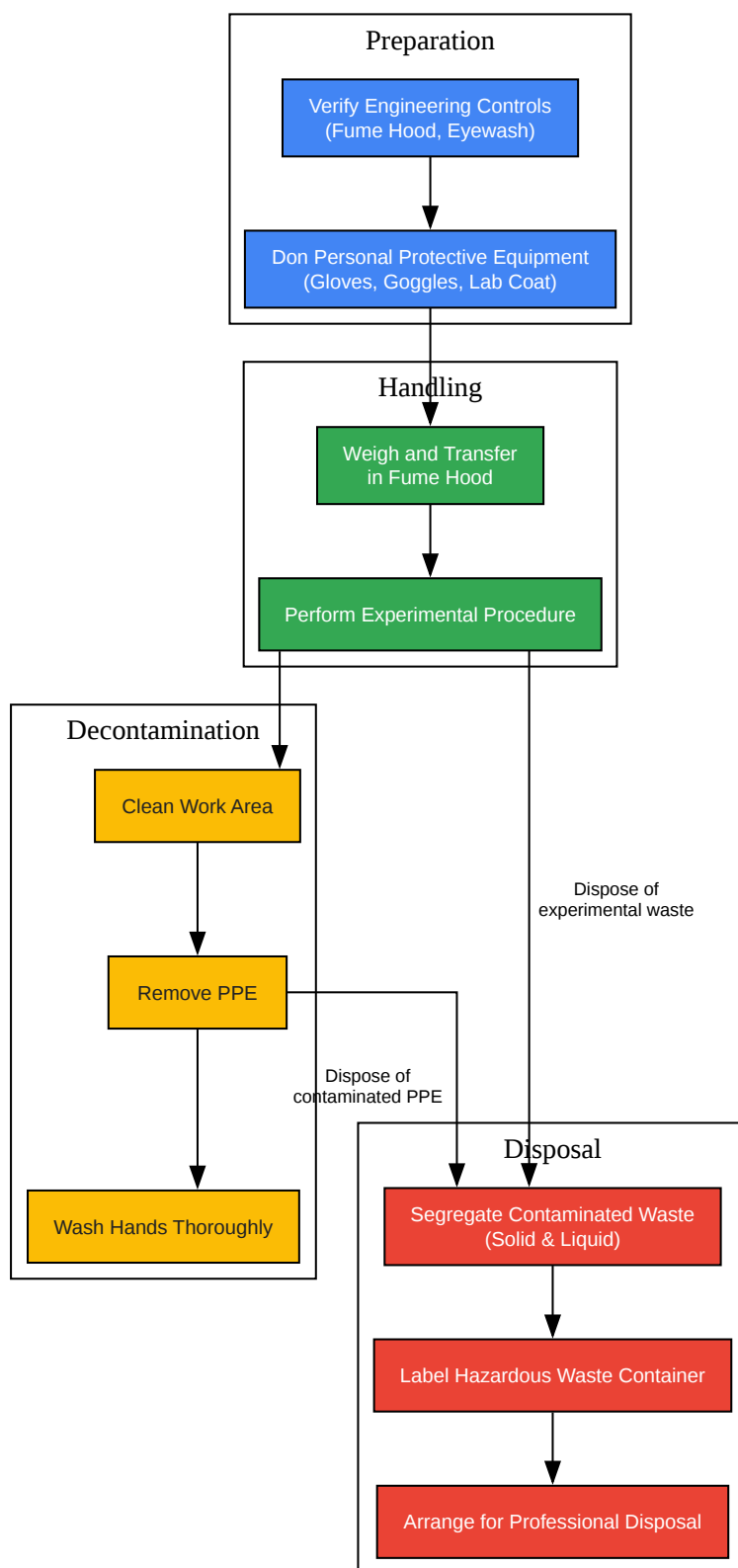
Waste Segregation

- Solid Waste: All solid waste, including contaminated gloves, bench paper, and disposable labware, should be collected in a designated, clearly labeled hazardous waste container.
- Unused Chemical: Unused **5-Chloropyridine-2,3-diamine** should be disposed of as hazardous waste. Do not attempt to dispose of it down the drain.[\[12\]](#)
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The empty container should then be disposed of according to institutional guidelines.

Disposal Procedure

- Containerization: Place all waste in a suitable, closed container for disposal.[\[7\]](#)[\[8\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**5-Chloropyridine-2,3-diamine**".
- Licensed Disposal Company: Arrange for the disposal of the waste through a licensed disposal company.[\[12\]](#) Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[6\]](#)[\[8\]](#)

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **5-Chloropyridine-2,3-diamine**.

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